

Illustrative Application Notes from SASDP Alumni Project Themes

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The Science Advice Skills Development Program (**SASDP**), run by the International Network for Government Science Advice (INGSA)-Africa, equips mid-career African scientists with the skills to translate their research into policy advice.^{[1][2]} The program's focus is on strengthening the science-policy interface to address critical challenges in Africa, with a recurring theme of Climate Change and its impact on Health, Water, Energy, and Food Security.^{[1][2]}

Projects undertaken by **SASDP** alumni are primarily geared towards policy recommendations, science communication, and community engagement rather than generating novel experimental data for basic research. Consequently, detailed experimental protocols and extensive quantitative datasets from these specific policy-focused projects are not typically published.

However, to demonstrate the application of scientific principles within the scope of these policy-oriented projects, this document presents an illustrative application note and protocol based on the thematic area of a project from a **SASDP** alumnus. The chosen example is inspired by the project titled "Policy Imperatives for Managing Pharmaceuticals and Personal Care Products (PPCPs) in Water," undertaken by Dr. Chukwu, Emelda Eberechukwu of the Nigerian Institute

of Medical Research.[1] The project's goal was to provide scientific evidence for policy formulation to address the growing threat of drug resistance exacerbated by PPCPs in water.[1]

While the actual project produced a review article for a policy document, the following sections provide a representative, generalized protocol and data presentation that would be typical for the underlying research that informs such policy advice.

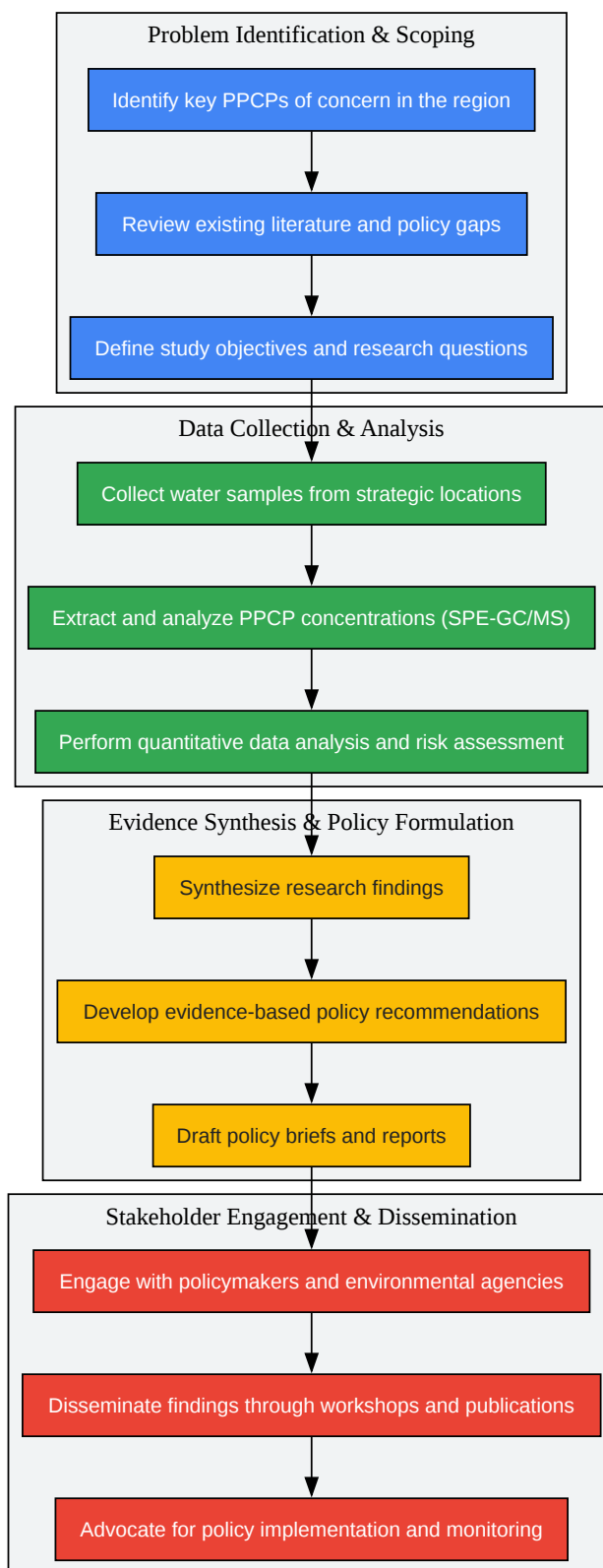
Application Note: Analysis of Pharmaceuticals and Personal Care Products (PPCPs) in Environmental Water Samples

1. Introduction

This application note provides a general methodology for the detection and quantification of common pharmaceuticals and personal care products (PPCPs) in surface water. The presence of these emerging contaminants in aquatic environments is a significant public health concern, potentially contributing to antimicrobial resistance and ecotoxicity.[3] This protocol outlines the steps for sample collection, preparation, and analysis using solid-phase extraction (SPE) followed by gas chromatography-mass spectrometry (GC-MS), a common technique in environmental monitoring.[4]

2. Project Workflow

The workflow for a research project aimed at informing policy on PPCPs in water would typically involve several key stages, from identifying the problem to disseminating the findings to relevant stakeholders.



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Caption: Conceptual workflow for a research project on PPCPs in water to inform policy.

Generalized Experimental Protocol: PPCP Analysis in Water by SPE-GC-MS

This protocol is a representative example and may require optimization based on specific target analytes and laboratory conditions.

1. Materials and Reagents

- Amber glass bottles (1 L), pre-cleaned
- Solid-Phase Extraction (SPE) cartridges (e.g., C18, 500 mg)
- SPE manifold
- Methanol, Acetone, Dichloromethane (HPLC grade)
- Ultrapure water
- Nitrogen gas for evaporation
- Internal standards and analytical standards for target PPCPs
- GC-MS system with a suitable capillary column (e.g., DB-5ms)

2. Water Sample Collection

- Rinse pre-cleaned amber glass bottles three times with the sample water at the collection site.
- Collect 1 L grab samples from a depth of approximately 20-30 cm below the surface.
- Store samples on ice in a cooler and transport them to the laboratory within 24 hours.
- Filter the samples through a 0.45 μm glass fiber filter to remove suspended solids.
- Store filtered samples at 4°C until extraction (within 48 hours).

3. Solid-Phase Extraction (SPE)

- Condition the C18 SPE cartridge by passing 5 mL of methanol followed by 5 mL of ultrapure water.
- Load the 1 L water sample onto the cartridge at a flow rate of 5-10 mL/min.
- After loading, wash the cartridge with 5 mL of ultrapure water to remove interferences.
- Dry the cartridge under a gentle stream of nitrogen for 30 minutes.
- Elute the trapped analytes with 10 mL of a suitable solvent mixture (e.g., dichloromethane/acetone, 1:1 v/v).
- Concentrate the eluate to 1 mL under a gentle stream of nitrogen.
- Add an internal standard before GC-MS analysis.

4. GC-MS Analysis

- Injection: 1 μ L of the concentrated extract is injected in splitless mode.
- Inlet Temperature: 280°C.
- Oven Program:
 - Initial temperature: 60°C, hold for 2 minutes.
 - Ramp 1: 10°C/min to 180°C.
 - Ramp 2: 5°C/min to 280°C, hold for 10 minutes.
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
- MS Transfer Line Temperature: 290°C.
- Ion Source Temperature: 230°C.
- Acquisition Mode: Scan mode for identification and Selected Ion Monitoring (SIM) mode for quantification.

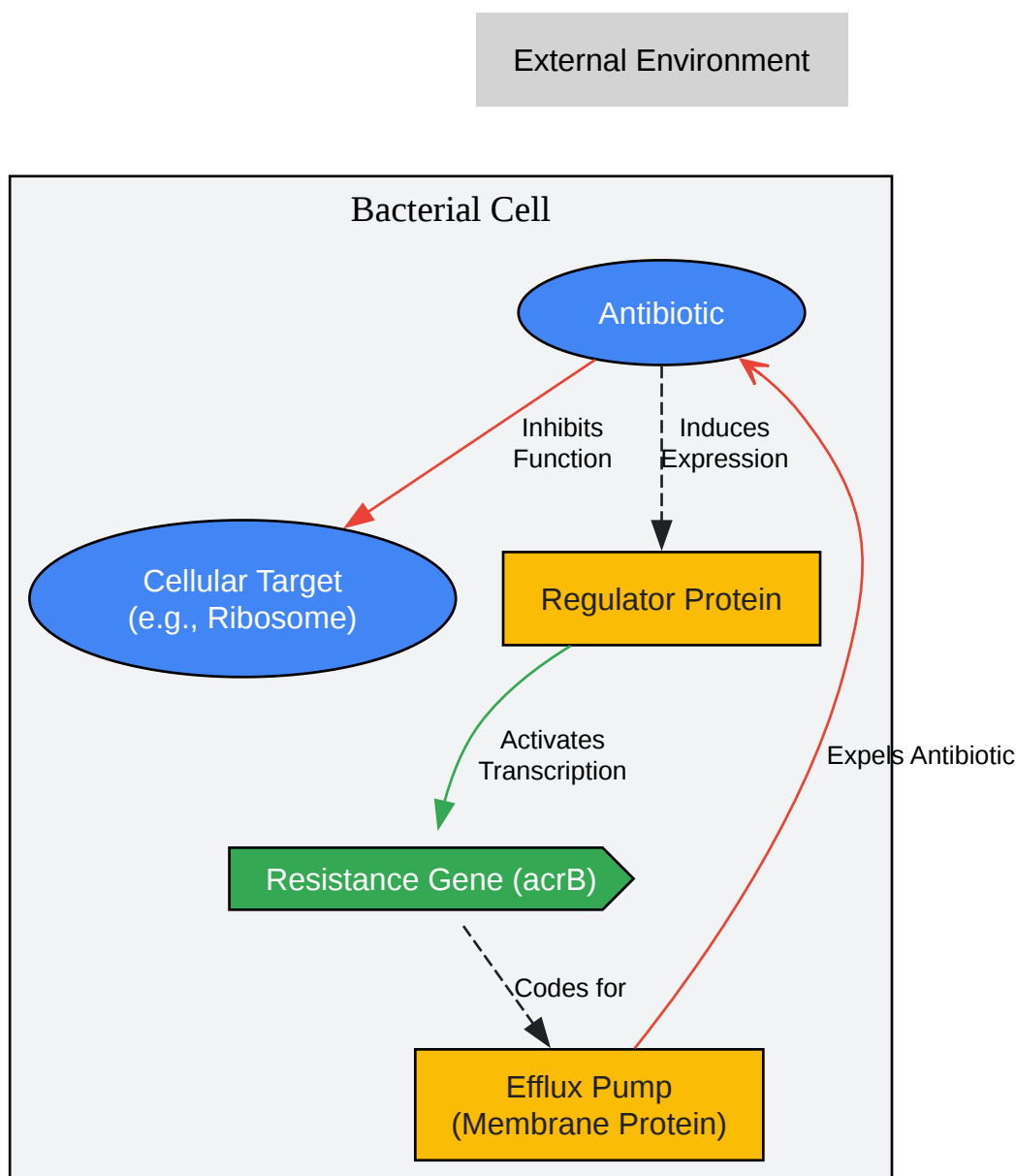
Illustrative Data Presentation

The following table represents a typical format for presenting quantitative data from the analysis of PPCPs in water samples. The concentrations are hypothetical and for illustrative purposes only.

Analyte	Chemical Class	River A (µg/L)	River B (µg/L)	Wastewater Effluent (µg/L)
Caffeine	Stimulant	0.85	1.23	5.67
Triclosan	Antimicrobial	0.12	0.25	2.14
Carbamazepine	Antiepileptic	0.05	0.09	1.58
Ibuprofen	Anti-inflammatory	1.54	2.89	10.32
Estrone (E1)	Hormone	<0.01	0.02	0.15

Signaling Pathway Visualization

While the **SASDP** projects focus on policy rather than molecular biology, a key aspect of the PPCPs issue is the development of antimicrobial resistance (AMR). The following diagram illustrates a simplified signaling pathway for antibiotic resistance mediated by an efflux pump, a common mechanism in bacteria.



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Caption: Simplified diagram of antibiotic resistance via an efflux pump mechanism.

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